

An In-depth Technical Guide to the Physical Properties of 2,6-Dimethylpyrazine

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Compound of Interest

Compound Name: 2,6-Dimethylpyrazine

Cat. No.: B092225

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This technical guide provides a comprehensive overview of the key physical properties of **2,6-dimethylpyrazine**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development and flavor chemistry who require precise and reliable data for their work.

Physical and Chemical Identity

2,6-Dimethylpyrazine (CAS No: 108-50-9) is a heterocyclic organic compound belonging to the pyrazine family.^[1] It is a naturally occurring substance found in a variety of roasted and fermented foods, including coffee, cocoa, peanuts, and baked goods, where it contributes a characteristic nutty, roasted, and coffee-like aroma.^{[1][2][3]} Due to its potent sensory profile, it is widely used as a flavoring agent in the food industry.^{[2][3]} At room temperature, it can exist as a white to pale yellow crystalline solid or a low-melting solid.^{[1][4][5]}

Quantitative Physical Properties

The melting and boiling points of **2,6-dimethylpyrazine** have been reported across various sources. The observed ranges are typical for chemical compounds and can be influenced by the purity of the sample and the analytical method employed. A summary of these values is presented below.

Table 1: Reported Melting and Boiling Points of **2,6-Dimethylpyrazine**

| Physical Property | Temperature Range | Pressure (for Boiling Point) | Source(s) |
|-------------------|-------------------|------------------------------|--------------------------------------|
| Melting Point | 17 to 48 °C | N/A | [2][3][6][4][5][7][8][9][10][11][12] |
| 35 - 40 °C | N/A | [2][3][8][10] | |
| 47 - 48 °C | N/A | [6] | |
| 33.5 - 39.5 °C | N/A | [4][5] | |
| Boiling Point | 153 to 155.6 °C | 760 mmHg | [2][3][6][7][8][9][10][11][12][13] |
| 154 - 155 °C | 760 mmHg | [6][12] | |
| 154 °C | 760 mmHg | [2][3][8][10][13] | |

Experimental Protocols for Property Determination

While specific experimental reports detailing the determination of these values for **2,6-dimethylpyrazine** are not readily available in the public domain, standard methodologies are employed for such measurements.

A common and reliable method for determining the melting point of a crystalline solid involves using a melting point apparatus, such as a DigiMelt or similar device.

General Protocol:

- **Sample Preparation:** A small, dry sample of **2,6-dimethylpyrazine** is finely powdered and packed into a capillary tube to a height of a few millimeters.[14]
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.[14]
- **Heating:** The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.

- Observation: The sample is observed through a magnifying lens. The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the last crystal melts is recorded as the end of the range.[14]
- Purity Indication: A narrow melting range (e.g., 0.5-1.5 °C) is indicative of a high-purity substance, whereas a broad and depressed melting range suggests the presence of impurities.[14]

The boiling point can be accurately measured using several laboratory techniques, including micro-distillation or the Thiele tube method for smaller quantities.

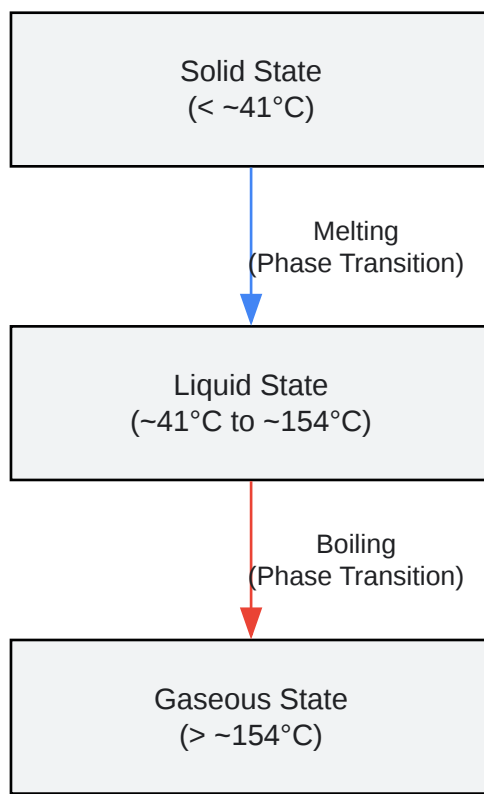
General Protocol (Thiele Tube Method):

- Sample Preparation: A small volume (approximately 0.5 mL) of liquid **2,6-dimethylpyrazine** is placed into a small test tube or a Durham tube.[15]
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed (open-end down) into the liquid sample.[15]
- Apparatus Setup: The sample tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling-point oil (e.g., mineral oil).[15]
- Heating: The side arm of the Thiele tube is gently heated, which creates a convection current in the oil for uniform temperature distribution.[15]
- Observation: As the temperature rises, air trapped in the capillary tube will escape as a stream of bubbles. The boiling point is the temperature at which, upon slight cooling, the bubble stream stops and the liquid just begins to be drawn back into the capillary tube.
- Pressure Correction: The atmospheric pressure is recorded, as the boiling point is pressure-dependent. Values are typically corrected to standard pressure (760 mmHg).[15]

Visualization of Physical States

The relationship between the physical state of **2,6-dimethylpyrazine** and temperature is governed by its melting and boiling points. The following diagram illustrates these phase

transitions.



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Phase transitions of **2,6-Dimethylpyrazine**.

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